

# A Technical Guide to the Physicochemical Properties of Butyl Acid Phosphate

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## Compound of Interest

Compound Name: *Butyl acid phosphate*

Cat. No.: *B225604*

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## Introduction

**Butyl acid phosphate** (BAP) is a versatile organophosphate compound widely utilized across various industrial and research sectors. It typically exists as a mixture of mono-butyl phosphate (MBP) and di-butyl phosphate (DBP), which dictates its overall properties.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the core physicochemical properties of **butyl acid phosphate**, tailored for researchers, scientists, and professionals in drug development. The document summarizes quantitative data, details relevant experimental protocols, and visualizes key processes to facilitate a comprehensive understanding of this compound.

## Core Physicochemical Properties

The fundamental characteristics of **butyl acid phosphate** are determined by its molecular structure and the relative proportions of its mono- and di-ester forms. The general CAS number for the mixture is 12788-93-1.<sup>[3][4]</sup>

Table 1: Chemical Identity and Structural Properties

Property	Mono-butyl Phosphate (MBP)	Di-butyl Phosphate (DBP)	Typical Mixture
CAS Number	1623-15-0[5][6]	107-66-4[5][7][8]	12788-93-1[3][4]
Molecular Formula	C4H11O4P[6][9]	C8H19O4P[7][8][9]	C4H10O.xH3O4P[3][4]
Molecular Weight	154.10 g/mol [6]	210.21 g/mol [7][8]	~172.12 g/mol [3][4][10]
Appearance	Liquid[6]	Pale-amber to brown, odorless liquid[7][8]	Clear, colorless to white liquid or powder[1][3][10][11]

Table 2: Key Physicochemical Data

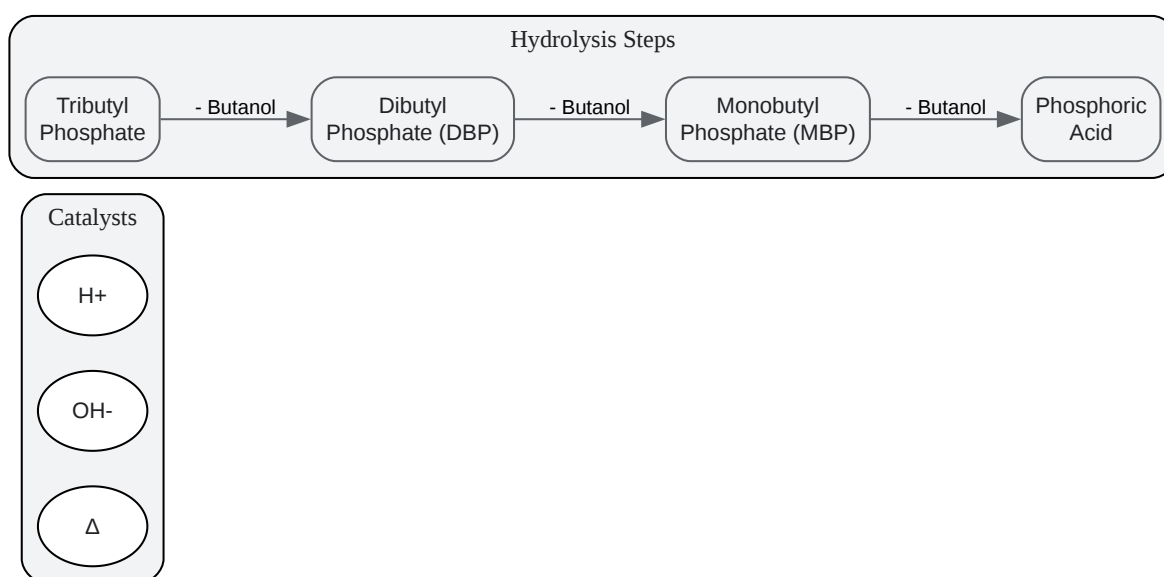
Property	Value	Notes and Conditions
Melting Point	-13 °C (DBP)[7][12]	The mixture may present as a powder with a melting point of 152-156°C.[3]
Boiling Point	160-162 °C @ 15 Torr (Mixture)[3]	DBP decomposes at its boiling point under atmospheric pressure.[7][8]
Density / Specific Gravity	1.120 - 1.125 g/cm <sup>3</sup> @ 25°C (Mixture)[1]	For DBP, the density is approximately 1.06 g/mL at 20°C.[7][8][12]
Solubility	Water: Practically insoluble to moderately soluble.[3][9][10]	DBP has a reported solubility of 18 g/L at 20°C.[7][8] The mixture is soluble in methanol and N,N-Dimethylformamide. [3]
pKa	~0.88 - 1.53 (DBP)[7][8]	This value indicates that dibutyl phosphate is a moderately strong acid.
LogP (Octanol/Water)	-0.9 to 0.9	Varies with the ester form; DBP has a log Pow of -0.9.[5]
Flash Point	~110 °C (230 °F) (Mixture)[1][11]	DBP has a higher flash point of 188°C.[7][12]
Vapor Pressure	8.52 mmHg @ 25°C (Mixture) [4]	

## Stability and Reactivity

**Butyl acid phosphate** is stable under normal storage conditions.[5] However, its reactivity profile is crucial for safe handling and application.

- Incompatibilities: It is incompatible with strong bases and strong oxidizing agents.[5][7] Contact with alkaline materials can cause vigorous exothermic reactions.[7]

- Corrosivity: As an acidic compound, it is corrosive to metals and tissues.[9][10] Reactions with metals can liberate flammable hydrogen gas.[7]
- Hydrolysis: The ester linkages are susceptible to hydrolysis, a reaction catalyzed by both acids and bases. This process cleaves the butyl groups, sequentially forming dibutyl phosphate (from tributyl phosphate), monobutyl phosphate, and ultimately phosphoric acid. [13] This degradation is accelerated at higher temperatures.



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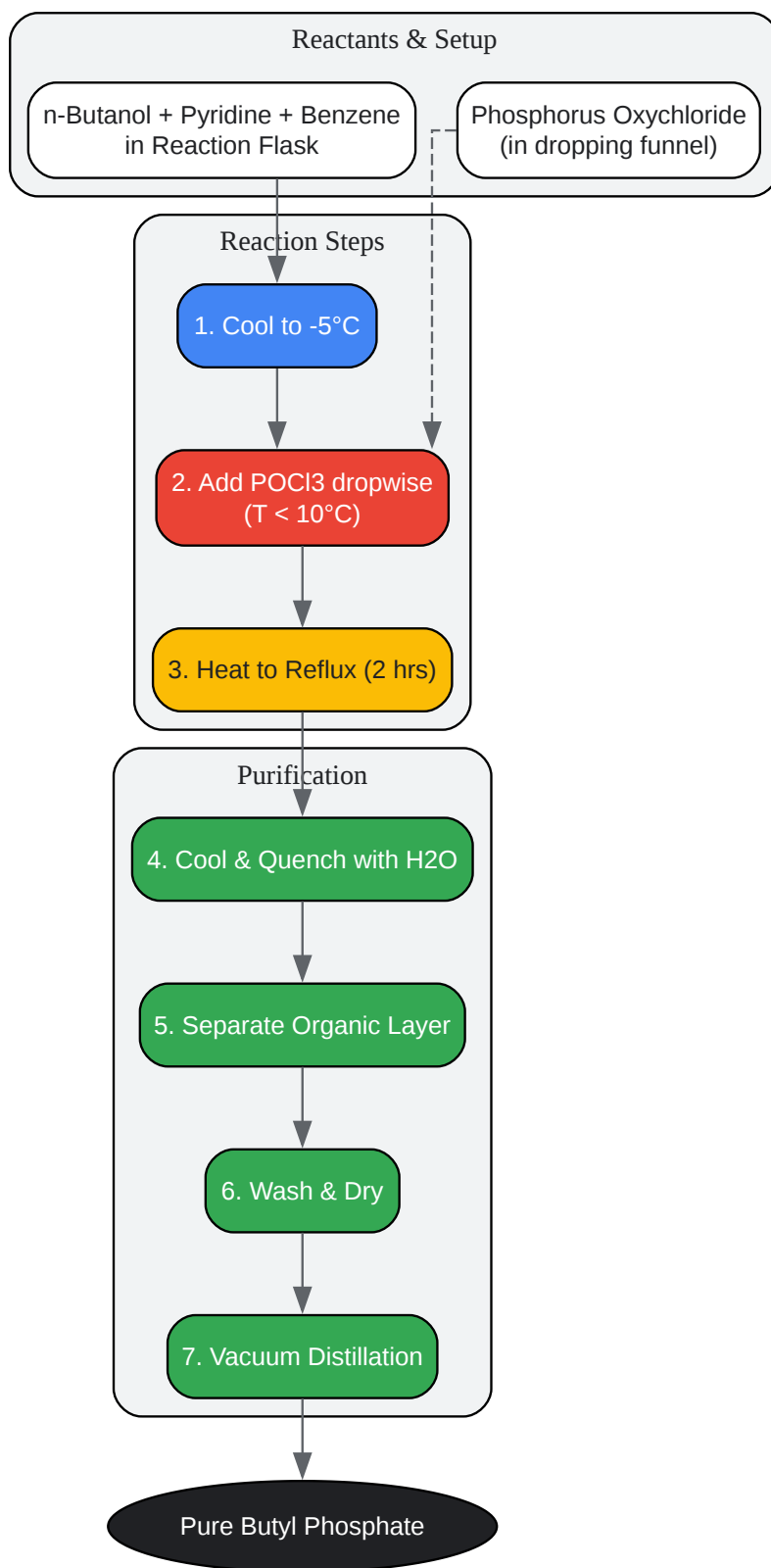
Caption: Hydrolysis pathway of phosphate esters.

## Experimental Protocols

A general method for preparing alkyl phosphates involves the reaction of an alcohol with phosphorus oxychloride in the presence of a base like pyridine to neutralize the HCl byproduct. [14][15]

Methodology:

- Preparation: Dry n-butyl alcohol, pyridine, and a solvent like benzene are added to a four-necked flask equipped with a stirrer, condenser, dropping funnel, and thermometer.
- Cooling: The flask is cooled in an ice-salt bath to a temperature of  $-5^{\circ}\text{C}$ .
- Reactant Addition: Freshly distilled phosphorus oxychloride is added dropwise while maintaining the reaction temperature below  $10^{\circ}\text{C}$  with efficient stirring.
- Reflux: After the addition is complete, the mixture is slowly heated and refluxed for several hours to ensure the reaction goes to completion.
- Workup: The mixture is cooled, and water is added to dissolve the pyridine hydrochloride salt. The organic layer is separated.
- Purification: The organic layer is washed with water until neutral and then dried over an anhydrous salt (e.g., sodium sulfate). The solvent is removed via distillation under reduced pressure.
- Final Distillation: The final product, butyl phosphate, is collected by vacuum distillation at the appropriate temperature and pressure (e.g.,  $160\text{-}162^{\circ}/15\text{ mm Hg}$ ).[\[14\]](#)



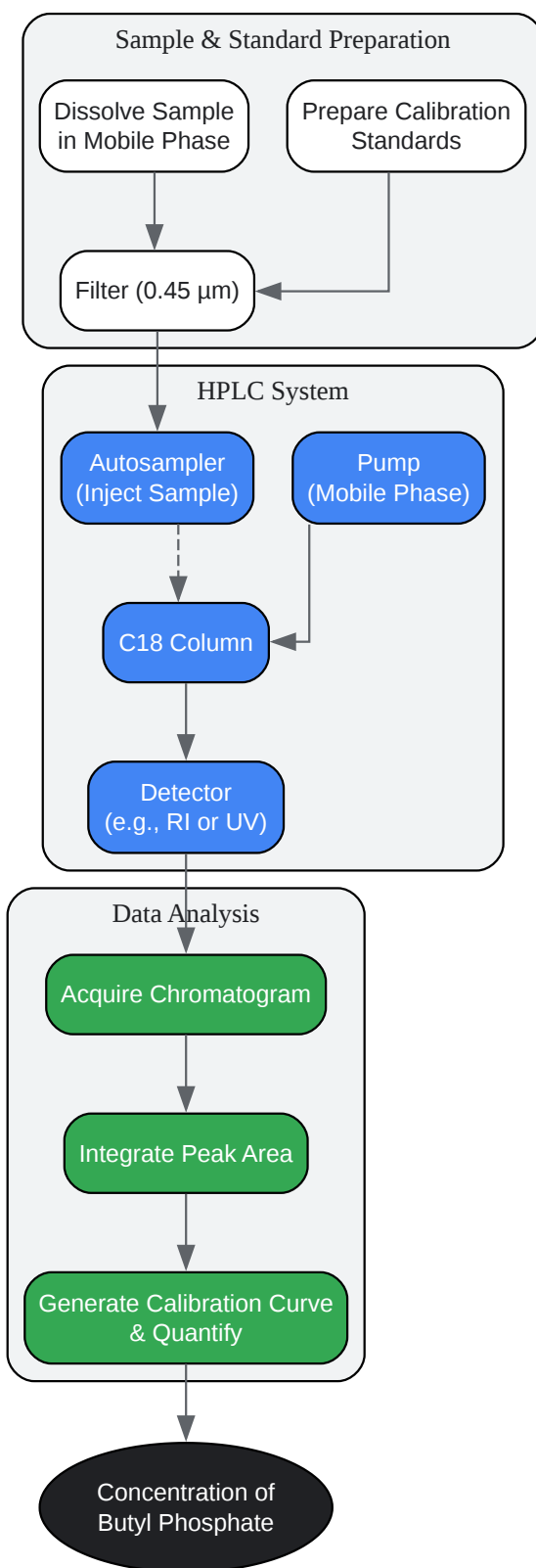
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Caption: Workflow for the synthesis of butyl phosphate.

High-Performance Liquid Chromatography (HPLC) is a robust method for the quantitative analysis of butyl phosphate. A reverse-phase method is commonly employed.

#### Methodology:

- **Standard Preparation:** A stock solution of a butyl phosphate standard is prepared by accurately weighing the standard and dissolving it in the mobile phase or a suitable solvent. A series of calibration standards are prepared by serial dilution.
- **Sample Preparation:** The sample containing butyl phosphate is dissolved in the mobile phase, filtered through a 0.45 µm membrane filter to remove particulates, and placed in an HPLC vial.
- **Chromatographic Conditions:**
  - **Column:** A reverse-phase C18 column (e.g., 250 x 4.6 mm, 5 µm) is typically used.[\[16\]](#)
  - **Mobile Phase:** An isocratic or gradient mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent like acetonitrile is common.[\[16\]](#)[\[17\]](#)
  - **Flow Rate:** A typical flow rate is between 0.5 - 1.0 mL/min.[\[16\]](#)[\[18\]](#)
  - **Detection:** As butyl phosphate lacks a strong chromophore, a Refractive Index (RI) detector is effective for its direct determination in aqueous solutions.[\[19\]](#)[\[20\]](#) Alternatively, UV detection at a low wavelength (~205-210 nm) can be used.[\[16\]](#)[\[18\]](#)
  - **Column Temperature:** Maintained at a constant temperature (e.g., 20-40°C) to ensure reproducible retention times.[\[16\]](#)[\[18\]](#)
- **Analysis:** The standards and samples are injected into the HPLC system. The peak area of butyl phosphate is measured and used to construct a calibration curve, from which the concentration in the unknown samples is determined.



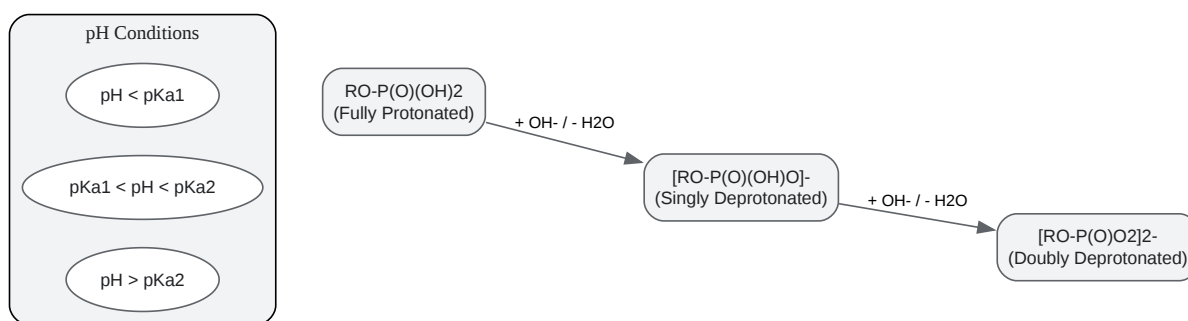
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Caption: General workflow for HPLC analysis.



## Acid-Base Properties and Dissociation

The acidic nature of **butyl acid phosphate** is one of its most important chemical characteristics. The pKa value of the phosphate group determines its protonation state at a given pH. For dibutyl phosphate, with a pKa around 1.5, it will be predominantly deprotonated in most biological and neutral aqueous systems.[7][8] Monobutyl phosphate has two acidic protons with different pKa values. Understanding this relationship is critical for applications in buffers, formulation, and biological systems.



Protonation State of Monobutyl Phosphate vs. pH

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Caption: Deprotonation states of monobutyl phosphate.

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